

Identified Istamycin Congeners and Their Relative Quantification

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Compound Focus: Istamycin C(sub 0)

CAS No.: 83860-42-8

Cat. No.: S13245976

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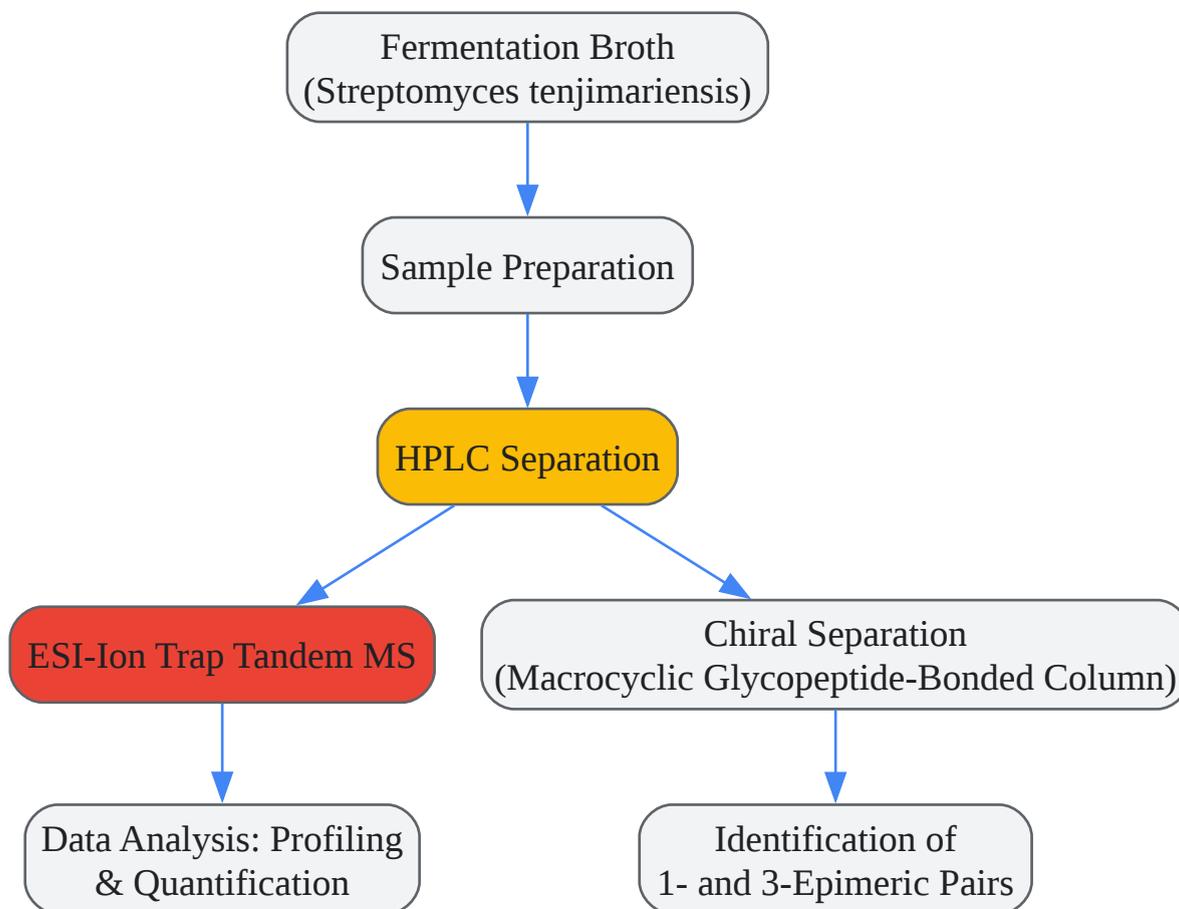
The following table lists the istamycin congeners identified from *Streptomyces tenjimariensis* fermentation broth, in descending order of abundance. Istamycin C0 appears to be a relatively minor component [1].

Congener Name	Relative Abundance Order	Notes
Istamycin A	1	Major component
Istamycin B	2	Major component
Istamycin A0	3	-
Istamycin B0	4	-
Istamycin B1	5	-
Istamycin A1	6	-
Istamycin C	7	-
Istamycin A2	8	-
Istamycin C1	9	-
Istamycin C0	10	Minor component

Congener Name	Relative Abundance Order	Notes
Istamycin X0	11	-
Istamycin A3	12	-
Istamycin Y0	13	-
Istamycin B3	14	-
Istamycin FU-10	15 (tied)	-
Istamycin AP	15 (tied)	-

Analytical Protocol for Profiling and Epimer Separation

A validated HPLC-ESI-MS/MS method was developed for the robust profiling and characterization of istamycin biosynthetic congeners. The methodology is summarized below [1].



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Key Experimental Details [1]:

- **HPLC Column:** Acquity CSH C18
- **Mobile Phase:** Gradient of 5 mM aqueous pentafluoropropionic acid and 50% acetonitrile
- **Detection:** Electrospray ionization ion trap tandem mass spectrometry
- **Epimer Separation:** Five sets of 1- or 3-epimeric pairs were chromatographically separated using a **macrocyclic glycopeptide-bonded chiral column**.

Biosynthetic Context

Istamycins belong to a group of aminoglycoside antibiotics known as **fortimicins**, which are pseudodisaccharides containing a 3,6-dideoxy-3,6-diamino-*neo*-cyclitol moiety [2]. This distinguishes them

from the more common 2-deoxystreptamine (2DOS)-containing aminoglycosides like kanamycin and gentamicin.

- **Biosynthetic Gene Cluster:** The gene cluster (*ist*) for istamycin biosynthesis has been identified in *Streptomyces tenjimariensis* ATCC 31603 [2].
- **Producer Strain:** Istamycins are produced by the bacterium *Streptomyces tenjimariensis* [3] [4].

A Path for Further Research

The publicly available scientific literature provides a high-level confirmation of istamycin C0's existence and a methodological approach for its analysis but lacks the deep structural and protocol details you require.

- **Consult Specialized Databases:** To obtain the precise stereochemistry of istamycin C0, searching **crystallographic databases** (like the Cambridge Structural Database) or specialized natural product chemistry resources may be necessary.
- **Review Foundational Studies:** The original isolation and structural elucidation studies, such as those published in the early 1980s, are likely to contain the detailed NMR and crystallographic data needed to define the stereocenters [5].

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References

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